

physical and chemical properties of 4'-Methoxypropiophenone

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Compound of Interest

Compound Name: 4'-Methoxypropiophenone

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An In-depth Technical Guide to 4'-Methoxypropiophenone

This technical guide provides a comprehensive overview of the physical and chemical properties of **4'-Methoxypropiophenone**, tailored for researchers, scientists, and professionals in drug development. This document collates critical data, experimental protocols, and visual representations of key processes to facilitate its application in research and synthesis.

Core Properties and Data

4'-Methoxypropiophenone is an organic aromatic ketone that presents as a white to off-white crystalline solid or a colorless to pale yellow liquid at room temperature. It possesses a mild, slightly sweet, or fruity odor. Structurally, it consists of a propiophenone backbone with a methoxy (-OCH₃) group at the para-position of the benzene ring relative to the ketone group. This substitution pattern is crucial to its chemical reactivity and physical characteristics.

Physical and Chemical Properties

A summary of the key quantitative data for **4'-Methoxypropiophenone** is presented in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	121-97-1	[1] [2] [3] [4]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1] [2] [4]
Molecular Weight	164.20 g/mol	[4] [5]
Appearance	White to off-white crystalline solid; Colorless to pale yellow liquid	[2]
Melting Point	23 - 29 °C	[1] [2] [3] [6]
Boiling Point	271 - 275 °C at 760 mmHg	[1] [3] [6]
Density	Approximately 0.937 - 1.06 g/cm ³ at 25 °C	[7] [3] [6]
Refractive Index	n _{20/D} 1.5465	[3] [6]
Flash Point	61 °C (141.8 - 142 °F) - closed cup	[2] [3] [6]
Vapor Pressure	0.006 mmHg at 25 °C (estimated)	[6]

Table 2: Solubility and Stability

Property	Description	Source(s)
Solubility in Water	Sparingly soluble to insoluble	[6]
Solubility in Organic Solvents	Readily soluble in ethanol, ether, acetone, methanol, and chloroform	[2][3]
Stability	Stable under normal temperatures and pressures	
Storage	Store in a cool, dry, well-ventilated place away from strong oxidizing agents and direct sunlight. Keep in a tightly sealed container.	[2][3]

Table 3: Spectroscopic Data Identifiers

Spectroscopic Data	Availability/Identifier	Source(s)
¹ H NMR	Spectrum available	[8]
¹³ C NMR	Spectrum available	[9]
Mass Spectrometry (GC-MS)	Spectrum available	[10]
InChI	1S/C10H12O2/c1-3-10(11)8-4-6-9(12-2)7-5-8/h4-7H,3H2,1-2H3	
InChIKey	ZJVAWPKTWVFKHG-UHFFFAOYSA-N	[3]
Canonical SMILES	CCC(=O)C1=CC=C(C=C1)OC	[3]

Synthesis and Experimental Protocols

4'-Methoxypropiophenone is commonly synthesized via the Friedel-Crafts acylation of anisole with propionyl chloride, using a Lewis acid catalyst such as aluminum chloride.[7]

Detailed Experimental Protocol: Friedel-Crafts Acylation

This protocol outlines the synthesis of a propiophenone derivative and is analogous to the synthesis of **4'-Methoxypropiophenone**.

Materials and Reagents:

- Anisole
- Propionyl chloride
- Anhydrous Aluminum Chloride (AlCl_3)
- Anhydrous Dichloromethane (DCM)
- Crushed ice
- Concentrated Hydrochloric Acid (HCl)
- 2M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)

Equipment:

- Three-necked round-bottom flask
- Dropping funnel
- Condenser with a gas outlet
- Magnetic stirrer and stir bar
- Ice bath

- Separatory funnel
- Rotary evaporator

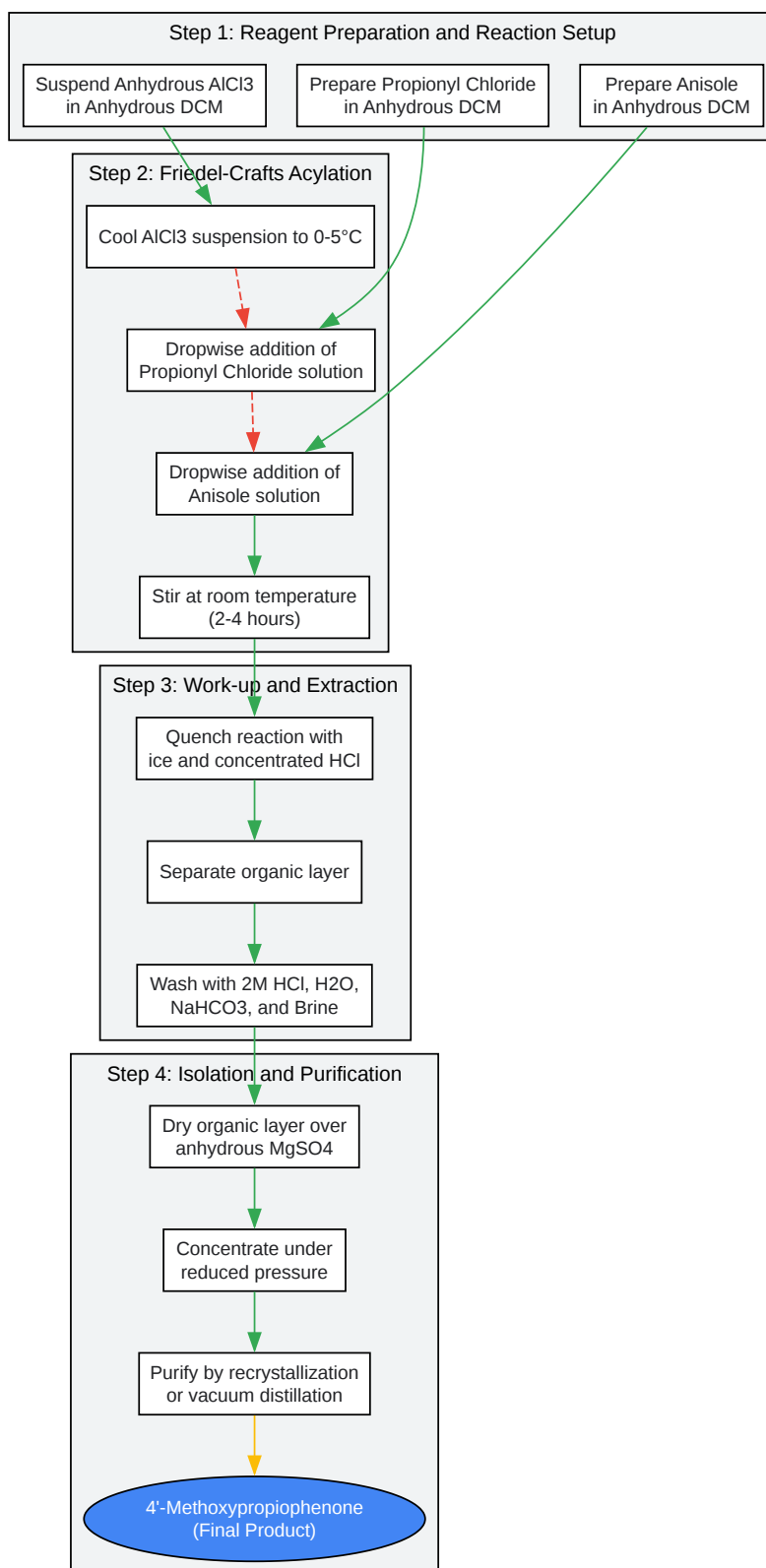
Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser, suspend anhydrous aluminum chloride in anhydrous dichloromethane.
- **Cooling:** Cool the suspension to 0-5 °C using an ice bath.
- **Acyl Chloride Addition:** Dissolve propionyl chloride in anhydrous dichloromethane and add it to the dropping funnel. Add the acyl chloride solution dropwise to the stirred AlCl_3 suspension while maintaining the temperature between 0-5 °C.
- **Anisole Addition:** After the acyl chloride addition is complete, add a solution of anisole in anhydrous dichloromethane dropwise from the dropping funnel, keeping the temperature at 0-5 °C.
- **Reaction Progression:** Once the anisole addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Quenching:** Carefully and slowly pour the reaction mixture into a beaker containing crushed ice and concentrated hydrochloric acid. Stir vigorously until the ice has melted.
- **Extraction and Washing:** Transfer the mixture to a separatory funnel. Separate the organic layer and extract the aqueous layer with dichloromethane. Combine the organic layers and wash sequentially with 2M HCl, water, saturated sodium bicarbonate solution, and brine.^[11]
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the filtrate using a rotary evaporator to yield the crude product.^[11]

- Purification: The crude **4'-Methoxypropiophenone** can be purified by recrystallization or vacuum distillation.

Experimental and Synthetic Workflows

The synthesis of **4'-Methoxypropiophenone** via Friedel-Crafts acylation follows a well-defined workflow. The diagram below illustrates the key stages of this process.



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Caption: Workflow for the synthesis of **4'-Methoxypropioophenone**.

Applications in Research and Development

4'-Methoxypropiophenone serves as a key intermediate in the synthesis of various pharmaceutical compounds and fine chemicals.^[7] Its primary applications include:

- **Pharmaceutical Synthesis:** It is a building block for the production of various drugs, including beta-blockers and other cardiovascular medications.^[7]
- **Fragrance and Flavoring Agents:** It acts as a precursor in the synthesis of flavoring agents and fragrances for the cosmetic and food industries.^[7]
- **Organic Synthesis:** In a broader chemical research context, it is utilized as a reagent or starting material for the synthesis of novel organic compounds.^[7]

Safety and Handling

4'-Methoxypropiophenone is considered an irritant and may pose moderate health risks upon inhalation, ingestion, or skin contact. It can cause irritation to the eyes, skin, and respiratory system.^[12] Prolonged exposure may lead to sensitization or allergic reactions in susceptible individuals.

Precautionary Measures:

- Handle in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Avoid contact with skin and eyes.^[7]
- Keep away from heat, sparks, open flames, and hot surfaces.^[2]
- Store in a cool, dry place in a tightly sealed container.^[7]

In case of exposure, it is crucial to seek fresh air if inhaled, wash the skin with plenty of soap and water, and rinse eyes cautiously with water for several minutes.^[12] If swallowed, seek medical attention.^[12]

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